

An In-depth Technical Guide to 1-(4-Chlorophenyl)-1-phenylhydrazine

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1-phenylhydrazine

Cat. No.: B8807749

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(4-Chlorophenyl)-1-phenylhydrazine**, a substituted diarylhydrazine of interest in synthetic and medicinal chemistry. Due to the limited availability of specific data for this compound, this guide also draws upon the established knowledge of its structural isomer, (4-chlorophenyl)hydrazine, and the broader class of 1,1-diarylhydrazines to provide a thorough understanding of its expected properties and potential applications.

Core Molecular Attributes

1-(4-Chlorophenyl)-1-phenylhydrazine is a diarylhydrazine derivative with the following key molecular identifiers:

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ ClN ₂	[1]
Molecular Weight	218.68 g/mol	[1]
CAS Number	58263-75-5	[1]
Canonical SMILES	C1=CC=C(C=C1)N(C2=CC=C(C=C2)Cl)N	[1]

It is important to distinguish this compound from its more extensively studied isomer, (4-chlorophenyl)hydrazine (CAS: 1073-69-4), which has a molecular formula of $C_6H_7ClN_2$ and a molecular weight of 142.59 g/mol .

Synthesis and Chemical Properties

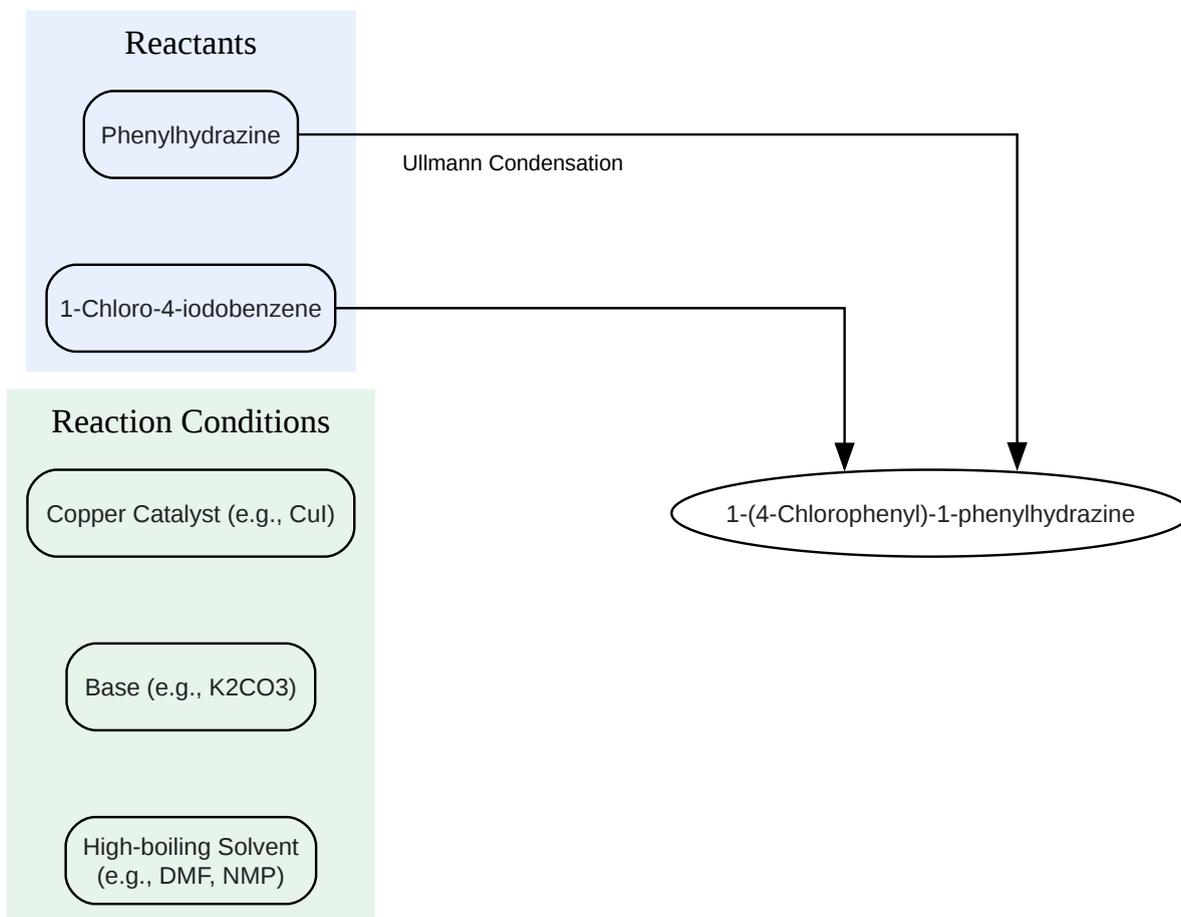
While specific, detailed synthetic protocols for **1-(4-Chlorophenyl)-1-phenylhydrazine** are not widely published, its synthesis can be approached through established methods for the preparation of 1,1-diarylhydrazines.

Plausible Synthetic Pathways

A likely synthetic route would involve the N-arylation of phenylhydrazine. The Ullmann condensation, a copper-catalyzed reaction, is a classical method for forming C-N bonds and could be adapted for this purpose.^[2] This would involve the reaction of phenylhydrazine with an activated aryl halide, such as 1-chloro-4-iodobenzene, in the presence of a copper catalyst.

Another potential method is the copper-catalyzed coupling of aryl boronic acids with hydrazine hydrate, which has been shown to be an efficient route to 1,1-diarylhydrazines under mild conditions.^[3]

Conceptual Synthetic Workflow:



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Caption: Conceptual workflow for the synthesis of **1-(4-Chlorophenyl)-1-phenylhydrazine** via an Ullmann-type reaction.

Chemical Properties and Reactivity

The chemical properties of **1-(4-Chlorophenyl)-1-phenylhydrazine** are dictated by the presence of the hydrazine moiety and the two aryl groups. The unsymmetrical nature of the substitution, with one phenyl group and one chlorophenyl group, will influence its electronic properties and reactivity.

The hydrazine group is known to be susceptible to oxidation. The reactivity will also be influenced by the electron-withdrawing nature of the chlorine atom on one of the phenyl rings.

Potential Applications in Drug Development and Research

While specific applications for **1-(4-Chlorophenyl)-1-phenylhydrazine** are not well-documented, the broader class of phenylhydrazines and their derivatives have significant roles in medicinal chemistry and organic synthesis.

Phenylhydrazines are key intermediates in the synthesis of various pharmaceuticals.[4] They are notably used in the Fischer indole synthesis, a fundamental reaction for the construction of indole rings, which are prevalent in many biologically active compounds. Phenylhydrazone derivatives, formed by the reaction of phenylhydrazines with aldehydes and ketones, exhibit a wide range of biological activities, including antimicrobial and anticancer properties.[5]

Given its structure, **1-(4-Chlorophenyl)-1-phenylhydrazine** could serve as a precursor for the synthesis of novel heterocyclic compounds with potential therapeutic value. The presence of the chlorine atom provides a site for further functionalization, allowing for the generation of a library of derivatives for structure-activity relationship (SAR) studies.

Analytical Methodologies

The characterization and quantification of **1-(4-Chlorophenyl)-1-phenylhydrazine** would rely on standard analytical techniques employed for organic compounds.

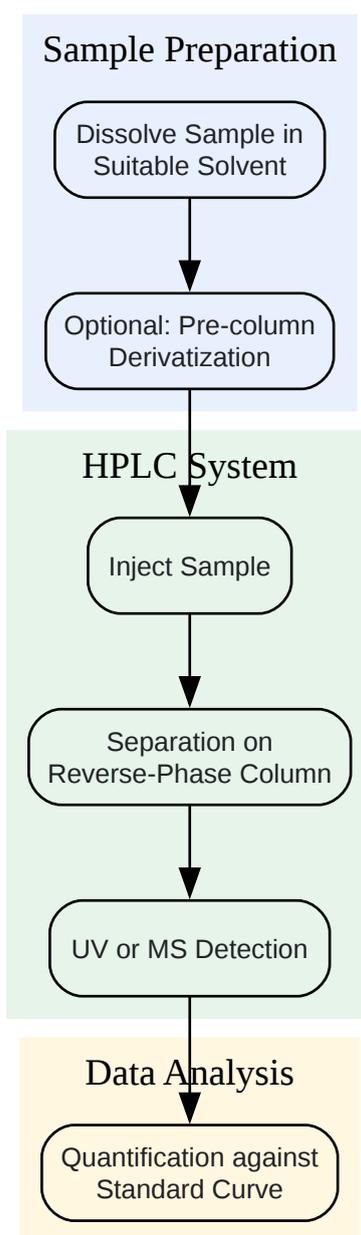
Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for structural elucidation, confirming the connectivity of the atoms and the substitution pattern on the aromatic rings.
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for N-H and C-N stretching, as well as aromatic C-H and C=C vibrations.
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight and fragmentation pattern, further confirming the structure of the molecule.

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) is a standard method for the separation and quantification of phenylhydrazine derivatives.[6] Due to the potential for phenylhydrazines to be present as impurities in pharmaceutical products, sensitive and specific analytical methods are crucial. Pre-column derivatization can be employed to enhance the detectability of phenylhydrazines by shifting their maximum absorption wavelengths to the visible region, thereby reducing matrix interference.[7]

General Workflow for HPLC Analysis of Phenylhydrazines:



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Caption: A generalized workflow for the analysis of phenylhydrazine derivatives using HPLC.

Safety and Handling

Hydrazine derivatives should be handled with care as they can be toxic. While specific toxicity data for **1-(4-Chlorophenyl)-1-phenylhydrazine** is not available, it is prudent to treat it as a potentially hazardous substance. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

1-(4-Chlorophenyl)-1-phenylhydrazine is a diarylhydrazine with potential applications in synthetic and medicinal chemistry. Although specific data for this compound is limited, its structural similarity to other well-studied phenylhydrazines suggests it could be a valuable building block for the synthesis of novel bioactive molecules. Further research into its synthesis, reactivity, and biological activity is warranted to fully explore its potential.

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